

VUF10460: A Technical Guide for Immunology and Inflammation Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: VUF10460

Cat. No.: B1663847

[Get Quote](#)

Introduction

The histamine H4 receptor (H4R) has emerged as a significant target in the field of immunopharmacology. As the fourth identified histamine receptor, it is a G protein-coupled receptor (GPCR) predominantly expressed on cells of hematopoietic origin, including mast cells, eosinophils, neutrophils, dendritic cells, and T cells.[1] Its integral role in mediating immune and inflammatory responses has positioned it as a promising therapeutic target for a variety of conditions such as asthma, allergic rhinitis, chronic pruritus, and autoimmune diseases.[1][2][3][4]

VUF10460 is a potent and selective non-imidazole agonist for the histamine H4 receptor.[5][6] Its ability to specifically activate the H4R makes it an invaluable chemical probe for researchers. This technical guide provides an in-depth overview of **VUF10460**, its mechanism of action, its application in studying immunological and inflammatory pathways, and detailed experimental protocols for its use.

Core Properties of VUF10460

VUF10460's utility as a research tool is defined by its specific chemical properties and high binding affinity for the H4 receptor, particularly its selectivity over the H3 receptor.

Table 1: **VUF10460** Chemical and Physical Properties

Property	Value
Molecular Formula	C ₁₅ H ₁₉ N ₅
Molecular Weight	269.34 g/mol [7]
CAS Number	1028327-66-3[5]
Purity	≥98%
Solubility	Soluble to 100 mM in DMSO

Table 2: **VUF10460** Receptor Binding Affinity

Receptor Species & Subtype	Binding Constant (pKi)	Binding Constant (Ki)	Selectivity
Human H4 Receptor	8.22	5.01 nM	-
Rat H4 Receptor	7.46[5][6]	14.13 nM	~50-fold vs. Rat H3R[5]
Rat H3 Receptor	5.75[5]	1,778.28 nM	-

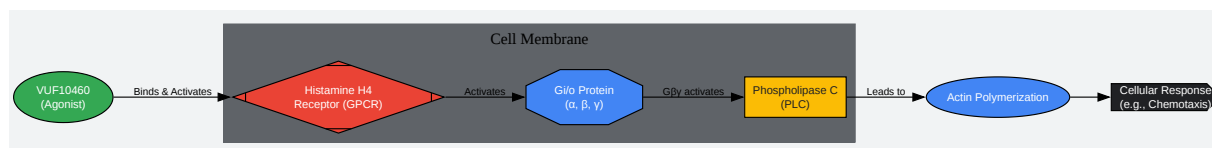
Note: pKi is the negative logarithm of the Ki value. Discrepancies in reported Ki values may arise from different experimental conditions.

Mechanism of Action and Signaling Pathway

VUF10460 exerts its effects by binding to and activating the histamine H4 receptor, which is coupled to Gi/o proteins. This activation initiates a downstream signaling cascade that is central to its immunomodulatory functions.

Upon agonist binding, the G protein dissociates into its G α and G $\beta\gamma$ subunits. The G $\beta\gamma$ subunit, in particular, has been shown to activate Phospholipase C (PLC).[1] PLC activation leads to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG), which subsequently modulate intracellular calcium levels and protein

kinase C activity. A key outcome of this pathway in immune cells is the reorganization of the actin cytoskeleton, a process essential for cell shape change and chemotaxis.[1]



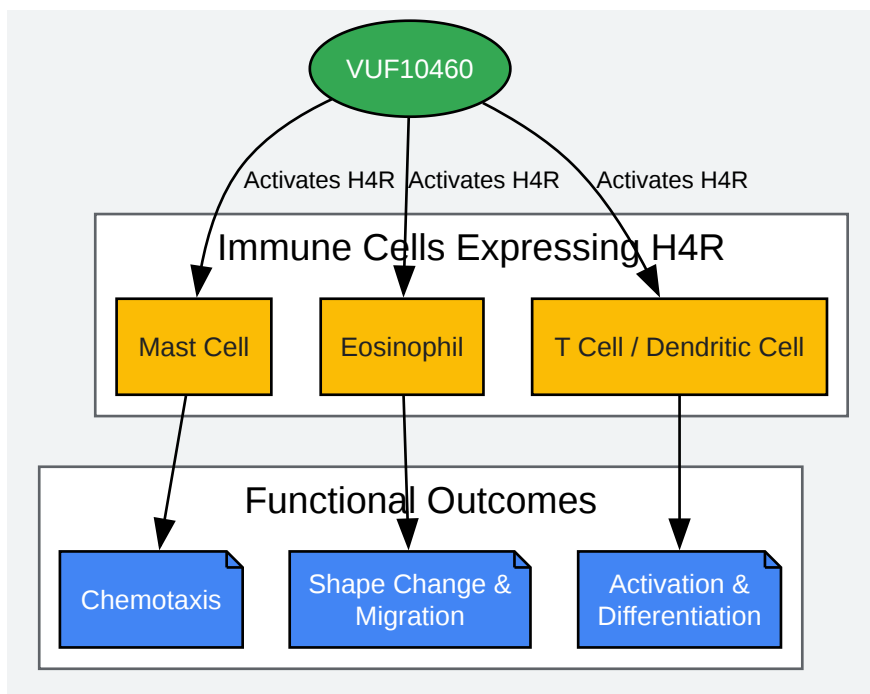
[Click to download full resolution via product page](#)

Caption: **VUF10460**-induced H4 receptor signaling cascade.

Role in Immunomodulation

The high expression of H4R on immune cells makes it a critical node in inflammatory signaling. By using **VUF10460** to stimulate this receptor, researchers can probe its function in various immune cell types.

- Mast Cells: H4R activation is involved in mast cell chemotaxis, recruiting these key allergic-response cells to sites of inflammation.[1]
- Eosinophils: The receptor mediates eosinophil shape change and migration, processes fundamental to their role in allergic inflammation and parasitic defense.[1]
- Other Immune Cells: The H4R is also implicated in the activation of dendritic cells and the differentiation of T cells, highlighting its broader role in orchestrating the immune response.
[1]



[Click to download full resolution via product page](#)

Caption: Immunomodulatory roles of **VUF10460** via H4R activation.

Experimental Protocols and Applications

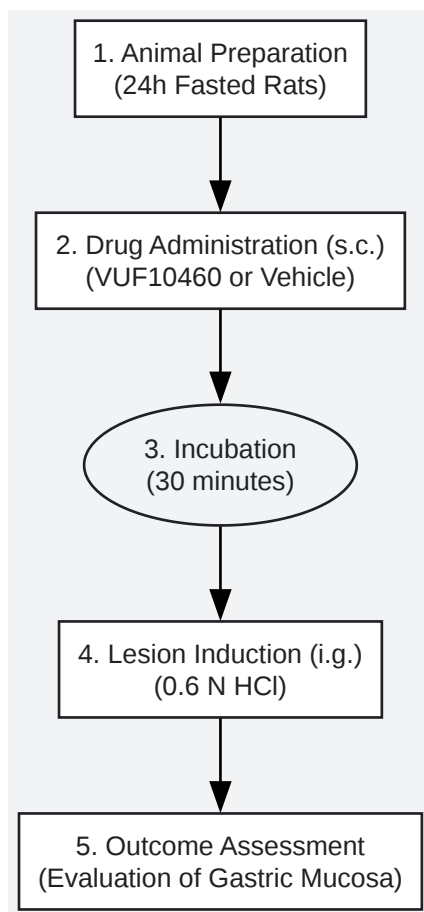
VUF10460 is frequently used in both in vitro and in vivo models to investigate the consequences of H4R activation.

In Vivo Model: Rat Gastric Lesion Induction

This protocol details a method to study the pro-inflammatory effects of H4R activation in the gastric mucosa.

- Objective: To assess the effect of **VUF10460**-mediated H4R activation on chemically-induced gastric lesions in rats.
- Animal Model: 24-hour fasted rats.[5]
- Materials:
 - **VUF10460**

- Vehicle (e.g., 100% DMSO)
- 0.6 N Hydrochloric Acid (HCl)
- Procedure:
 - Randomly divide fasted rats into treatment groups (vehicle, **VUF10460** 10 mg/kg, **VUF10460** 30 mg/kg).[5]
 - Dissolve **VUF10460** in the chosen vehicle (e.g., 100% DMSO).[5]
 - Administer **VUF10460** or vehicle subcutaneously (s.c.) in a volume of 1 mL/kg.[5]
 - After 30 minutes, induce gastric lesions by administering a single intragastric (i.g.) dose of 0.6 N HCl at 5 mL/kg.[5]
 - After a predetermined time, euthanize the animals and collect the stomachs to assess the extent of gastric mucosal damage.
- Expected Outcome: Administration of **VUF10460** is expected to significantly enhance or potentiate the gastric lesions induced by HCl, demonstrating a pro-inflammatory role for H4R activation in this context.[5]



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the in vivo gastric lesion study.

VUF10460 Formulation for In Vitro and In Vivo Studies

Proper solubilization of **VUF10460** is critical for experimental success. While highly soluble in DMSO, this may not be suitable for all applications, especially in vivo.

Table 3: Recommended Formulations for **VUF10460**

Protocol	Solvent 1	Solvent 2	Solvent 3	Solvent 4	Final Solubility
1	10% DMSO	40% PEG300	5% Tween-80	45% Saline	≥ 2.5 mg/mL[5]
2	10% DMSO	90% (20% SBE-β-CD in Saline)	-	-	≥ 2.5 mg/mL[5]
3	10% DMSO	90% Corn Oil	-	-	≥ 2.5 mg/mL[5]

Note: When preparing formulations, add each solvent sequentially and use heat or sonication if precipitation occurs.[5] Always verify the stability and compatibility of the chosen formulation with the specific experimental system.

Conclusion

VUF10460 is a powerful and specific pharmacological tool for elucidating the complex role of the histamine H4 receptor in immunology and inflammation. Its utility as an agonist allows for the direct stimulation of H4R-mediated pathways, providing crucial insights into the mechanisms of mast cell and eosinophil recruitment, and the broader regulation of the immune response. The data and protocols presented in this guide serve as a comprehensive resource for researchers aiming to leverage **VUF10460** in their studies, ultimately contributing to the understanding of inflammatory diseases and the development of novel H4R-targeted therapeutics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Histamine H4 receptor - Wikipedia \[en.wikipedia.org\]](#)

- [2. VUF10460 \[myskinrecipes.com\]](#)
- [3. Histamine H4 receptor antagonists are superior to traditional antihistamines in the attenuation of experimental pruritus - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. research.vu.nl \[research.vu.nl\]](#)
- [5. medchemexpress.com \[medchemexpress.com\]](#)
- [6. VUF10460 | Histamine Receptor | Ambeed.com \[ambeed.com\]](#)
- [7. axonmedchem.com \[axonmedchem.com\]](#)
- To cite this document: BenchChem. [VUF10460: A Technical Guide for Immunology and Inflammation Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1663847/docs#vuf10460-a-technical-guide-for-immunology-and-inflammation-research\]](https://www.benchchem.com/product/b1663847/docs#vuf10460-a-technical-guide-for-immunology-and-inflammation-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check